

# Personal protective equipment for handling Tecovirimat monohydrate

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# Essential Safety and Handling Guide for Tecovirimat Monohydrate

This guide provides comprehensive safety protocols and logistical information for laboratory personnel, including researchers, scientists, and drug development professionals, who handle **Tecovirimat monohydrate**. The following procedures are designed to ensure a safe laboratory environment and proper disposal of materials.

## Personal Protective Equipment (PPE) Requirements

To minimize exposure and ensure safety, appropriate personal protective equipment must be worn when handling **Tecovirimat monohydrate**. The following table summarizes the recommended PPE for various laboratory activities.



Activity	Gloves	Eye Protection	Lab Coat/Gown	Respiratory Protection
Routine Handling & Weighing	Chemical- resistant gloves (e.g., nitrile)	Safety glasses with side shields	Standard lab coat	Not generally required if handled in a ventilated enclosure
Preparing Solutions	Chemical- resistant gloves	Tightly fitting safety goggles	Impervious, long- sleeved gown with closed cuffs	Required if there is a risk of aerosolization outside of a ventilated enclosure
Spill Cleanup	Double-gloving with chemical- resistant gloves	Tightly fitting safety goggles or face shield	Impervious, long- sleeved gown	NIOSH-approved respirator
Waste Disposal	Chemical- resistant gloves	Safety glasses with side shields	Standard lab coat	Not generally required

# **Operational Plan: Safe Handling and Storage**

Adherence to proper handling and storage protocols is critical to maintaining the integrity of **Tecovirimat monohydrate** and ensuring a safe working environment.

#### Storage:

- Store Tecovirimat monohydrate in a tightly closed container in a dry, cool, and well-ventilated area.
- For the injectable form (TPOXX injection), store in a refrigerator at 2°C to 8°C (36°F to 46°F).
   [2][3] Do not freeze.[2][3]

#### Handling:



- Preparation: Conduct all handling of Tecovirimat monohydrate powder in a well-ventilated area, preferably within a chemical fume hood or other ventilated enclosure to control airborne levels.[4]
- Avoid Contact: Take measures to avoid direct contact with the skin and eyes.[1] Avoid the formation of dust and aerosols.[1]
- Personal Hygiene: Wash hands thoroughly with soap and water after handling and before leaving the laboratory.[1]
- Contaminated Clothing: Remove any contaminated clothing immediately and wash it before reuse.[4]

# Emergency Procedures: Spill and Exposure Response

In the event of a spill or exposure, immediate and appropriate action is necessary to mitigate any potential harm.

#### Spill Response Protocol:

- Evacuate: Immediately evacuate personnel from the affected area.[1]
- Ventilate: Ensure the area is well-ventilated.[1]
- PPE: Don the appropriate PPE as outlined in the table above for spill cleanup.
- Containment: Prevent further spread of the spill. For powdered material, gently cover with an absorbent material to avoid creating dust.
- Cleanup: Collect the spilled material using spark-proof tools and place it into a suitable, closed container for disposal.[1]
- Decontamination: Clean the spill area thoroughly with an appropriate decontaminating agent.
- Disposal: Dispose of all contaminated materials as hazardous waste in accordance with local regulations.[1]



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Caption: Workflow for responding to a **Tecovirimat monohydrate** spill.

#### First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids apart.[4] Seek medical attention.[4]
- Skin Contact: Immediately wash the affected skin with soap and plenty of water for at least 15 minutes.[4] Remove contaminated clothing.[4] Get medical attention if symptoms occur.[4]
- Inhalation: Move the person to fresh air.[4] If breathing is difficult, provide oxygen. If not breathing, give artificial respiration.[4] Seek immediate medical attention.[4]
- Ingestion: Wash out the mouth with water, provided the person is conscious.[4] Do NOT induce vomiting unless directed by medical personnel.[4] Seek medical attention.[4]

## **Disposal Plan**

All waste materials containing **Tecovirimat monohydrate** must be handled and disposed of in accordance with local, state, and federal regulations for chemical waste.

- Collection: Collect unused material and contaminated items (e.g., gloves, absorbent pads) in a designated, properly labeled, and sealed container.
- Storage: Store the waste container in a secure, designated area away from incompatible materials.
- Disposal: Arrange for disposal through a licensed hazardous waste disposal company. Do
  not dispose of it in the regular trash or down the drain.[1] Any unused medicinal product or
  waste material should be disposed of in accordance with local requirements.[5]

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